

# bupirimate performance comparison with other systemic fungicides

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## Compound Focus: Bupirimate

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## Bupirimate Profile and Fungicide Comparison

The table below summarizes key characteristics of **bupirimate** and general information on other systemic fungicide classes used for similar purposes.

Aspect	Bupirimate	DMI Fungicides (e.g., Triazoles)	QoI Fungicides (Strobilurins)	SDHI Fungicides
Chemical Group	Pyrimidine sulfamate (FRAC Code 8) [1] [2].	Demethylation Inhibitors (FRAC Code 3) [2].	Quinone outside Inhibitors (FRAC Code 11) [2].	Succinate Dehydrogenase Inhibitors (FRAC Code 7) [2].
Mode of Action	Systemic; inhibits adenosine deaminase, affecting nucleic acid metabolism (RNA synthesis) [3] [1].	Systemic; inhibits sterol demethylation, disrupting fungal cell membrane synthesis [2].	Systemic; inhibits mitochondrial respiration by binding to the cytochrome bc1 complex [2].	Systemic; inhibits mitochondrial respiration by binding to succinate dehydrogenase [2].

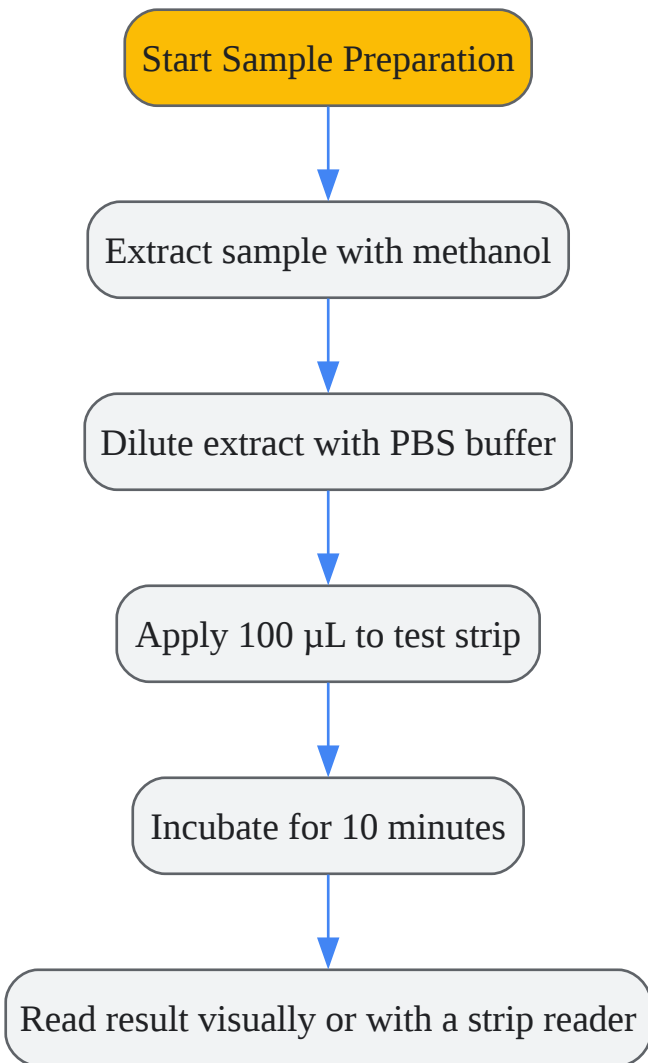
Aspect	Bupirimate	DMI Fungicides (e.g., Triazoles)	QoI Fungicides (Strobilurins)	SDHI Fungicides
Primary Target	Powdery mildews [4] [1].	Broad-spectrum, including powdery mildews [2].	Broad-spectrum, including powdery mildews [2].	Broad-spectrum, including powdery mildews [2].
Resistance Risk & Documented Issues	Considered a high-risk pathogen for resistance development [5] [2].	Widespread resistance reported in powdery mildew populations [5] [2].	Widespread resistance reported in powdery mildew populations [5] [2].	Resistance development is a known and growing concern [2].

## Experimental Data and Detection Methodologies

While direct comparative efficacy data is limited in the search results, recent studies provide insights into residue levels and advanced detection techniques.

- **Residue Data from Field Trials:** A 2025 study on cucumbers in China applied a mixture of trifloxystrobin (a QoI fungicide) and **bupirimate**. At 3 days after the final application, terminal residues of **bupirimate were found to be between <0.01 to 0.076 mg/kg**, and its metabolite, ethirimol, was between <0.01 to 0.04 mg/kg [6]. This data is crucial for understanding the dissipation kinetics and setting pre-harvest intervals.
- **Advanced Detection Protocol:** A 2024 study developed a highly sensitive immunochromatographic strip for detecting **bupirimate** residues in fruits and vegetables [3]. This method can deliver results within 10 minutes and has a detection limit of **0.55 ng/mL (ppb)**, demonstrating high specificity for **bupirimate** with minimal cross-reactivity to other fungicides [3].

The workflow for this rapid detection method is outlined below:



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## Resistance Management Context

The challenge of fungicide resistance is critical for powdery mildew control. Research indicates that major powdery mildew species are considered high-risk pathogens and have developed resistance to several key fungicide classes, including DMIs, QoIs, and SDHIs [5] [2]. The molecular mechanisms behind this resistance often involve **target-site mutations** in the genes encoding the proteins these fungicides inhibit [2]. This context underscores the importance of using fungicides with different modes of action in rotation or mixture to manage resistance. **Bupirimate**, with its distinct FRAC 8 group, can be a valuable component in such strategies.

## Key Performance Takeaways

- **Specificity:** **Bupirimate** is a specialist fungicide highly effective against powdery mildew, offering a targeted approach [4] [1].
- **Mode of Action:** Its unique mechanism (FRAC Group 8) makes it a valuable tool for managing resistance against more widely used fungicide classes like DMIs, QoIs, and SDHIs [1] [2].
- **Safety Profile:** It is recognized for its **low mammalian toxicity** and is also considered **non-toxic to bees**, which is a significant advantage for integrated pest management programs [4] [7].

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## References

1. Bupirimate (Ref: PP 588) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Fungicide Resistance in Powdery Mildew Fungi - PMC [pmc.ncbi.nlm.nih.gov]
3. Immunochromatographic strip for rapid and sensitive ... [sciencedirect.com]
4. Bupirimate [en.wikipedia.org]
5. Fungicide Resistance in Powdery Mildew Fungi [mdpi.com]
6. Evaluation of Chronic Dietary Risk of Trifloxystrobin and ... [pmc.ncbi.nlm.nih.gov]
7. Fungicides and bees: a review of exposure and risk [sciencedirect.com]

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